

4-heptanol CAS number and safety data

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Heptanol*

Cat. No.: *B041253*

[Get Quote](#)

An In-depth Technical Guide to 4-**Heptanol**: CAS Number and Safety Data

This guide provides comprehensive safety and technical information regarding 4-**heptanol**, intended for researchers, scientists, and professionals in drug development.

Chemical Identification

- Chemical Name: 4-**Heptanol**
- Synonyms: Dipropylcarbinol, 4-Heptyl Alcohol[1][2][3]
- CAS Number: 589-55-9[1][2][3][4][5]
- Molecular Formula: C₇H₁₆O[2][3][5]
- Molecular Weight: 116.20 g/mol [2][3][6]

Quantitative Physicochemical and Safety Data

The following table summarizes key quantitative data for 4-**heptanol**.

Property	Value	Reference(s)
Physical State	Colorless clear liquid	[4]
Boiling Point	156.00 to 158.00 °C @ 760.00 mm Hg	[4]
Melting Point	-41.20 °C @ 760.00 mm Hg	[4]
Flash Point	47.78 °C (118.00 °F) TCC, 57 °C	[2][4]
Specific Gravity	0.810, 0.82 (20/20)	[1][2]
Vapor Pressure	0.792000 mmHg @ 25.00 °C (estimated)	[4]
Water Solubility	4260 mg/L @ 25 °C (estimated), 4700 mg/L @ 25 °C (experimental)	[4]

Hazard Identification and GHS Classification

4-Heptanol is classified as a hazardous substance under the Globally Harmonized System (GHS).

- GHS Pictograms:
 - Flame (Flammable)
 - Exclamation Mark (Irritant)
- Signal Word: Warning[1][2][5]
- GHS Hazard Statements:
 - H226: Flammable liquid and vapor[1][2][3]
 - H315: Causes skin irritation[5]
 - H317: May cause an allergic skin reaction[5]

- H319: Causes serious eye irritation[1][5]
- GHS Precautionary Statements:
 - Prevention:
 - P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[2]
 - P233: Keep container tightly closed.[2]
 - P240: Ground/bond container and receiving equipment.[2]
 - P241: Use explosion-proof electrical/ventilating/lighting equipment.[2]
 - P242: Use only non-sparking tools.[2]
 - P243: Take precautionary measures against static discharge.[2]
 - P280: Wear protective gloves.[5]
 - Response:
 - P303 + P361 + P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[2]
 - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5]
 - P370 + P378: In case of fire: Use dry sand, dry chemical or alcohol-resistant foam to extinguish.[2]
 - Storage:
 - P403 + P235: Store in a well-ventilated place. Keep cool.[2]
 - Disposal:
 - P501: Dispose of contents/container to an approved waste disposal plant.[2]

Experimental Protocols

Detailed experimental protocols for the toxicological and physicochemical properties of 4-**heptanol** are not publicly available. The safety data presented in this document are derived from standardized tests conducted in accordance with regulatory guidelines. The following are general experimental considerations for handling 4-**heptanol** safely in a laboratory setting.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[1\]](#)
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber) and a lab coat.[\[1\]](#)
- Respiratory Protection: Use in a well-ventilated area or with a fume hood. If inhalation risk is high, a NIOSH-approved respirator may be necessary.[\[7\]](#)

Handling and Storage:

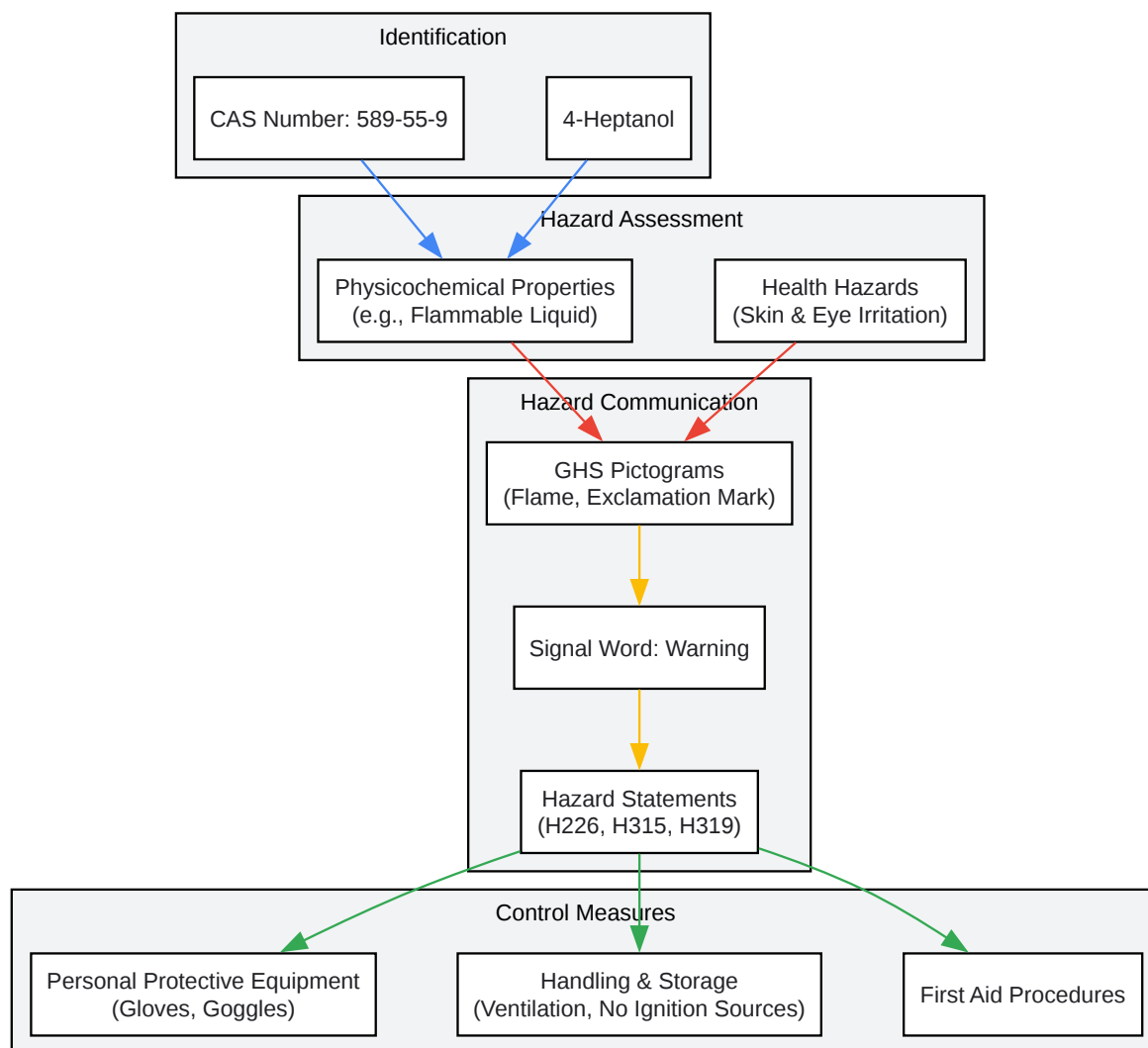
- Keep away from ignition sources such as heat, sparks, and open flames.[\[2\]](#)
- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[7\]](#)
- Ground and bond containers when transferring material to prevent static discharge.[\[2\]](#)
- Use non-sparking tools.[\[2\]](#)

First Aid Measures:

- Eye Contact: Immediately flush with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Get medical attention.[\[1\]](#)
- Skin Contact: Remove contaminated clothing and wash skin with soap and water.[\[1\]](#)
- Inhalation: Move to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention.[\[1\]](#)
- Ingestion: Do not induce vomiting. Rinse mouth with water. Get medical attention.[\[1\]](#)

Logical Workflow for Safety Assessment

The following diagram illustrates the logical workflow from chemical identification to the implementation of safety measures for 4-**heptanol**.



[Click to download full resolution via product page](#)

Caption: Logical workflow for 4-**heptanol** safety assessment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. 4-Heptanol | 589-55-9 | TCI AMERICA [tcichemicals.com]
- 3. 4-Heptanol | C₇H₁₆O | CID 11513 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 4-heptanol, 589-55-9 [thegoodscentscompany.com]
- 5. hpc-standards.com [hpc-standards.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. pfaltzandbauer.com [pfaltzandbauer.com]
- To cite this document: BenchChem. [4-heptanol CAS number and safety data]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b041253#4-heptanol-cas-number-and-safety-data]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com